

# tert-Butyl(3-chloropropoxy)dimethylsilane CAS number and structure

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## Compound of Interest

Compound Name:	tert-Butyl(3-chloropropoxy)dimethylsilane
Cat. No.:	B035849

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## Technical Guide: tert-Butyl(3-chloropropoxy)dimethylsilane

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**tert-Butyl(3-chloropropoxy)dimethylsilane**, with the CAS number 89031-82-3, is a bifunctional organosilane compound. It incorporates a robust tert-butyldimethylsilyl (TBDMS) ether protecting group and a reactive chloropropyl group. This structure makes it a valuable reagent in multi-step organic synthesis, particularly in the development of pharmaceutical intermediates and other complex molecules. The TBDMS group provides steric hindrance and stability under a variety of reaction conditions, protecting a hydroxyl functionality, while the terminal alkyl chloride allows for nucleophilic substitution reactions to introduce the protected propanol moiety as a linker or building block.

## Chemical Structure and Properties

The chemical structure of **tert-Butyl(3-chloropropoxy)dimethylsilane** features a central silicon atom bonded to two methyl groups, a tert-butyl group, and a 3-chloropropoxy group.

Molecular Formula: C<sub>9</sub>H<sub>21</sub>ClOSi

Synonyms:

- 1-(tert-Butyldimethylsilyloxy)-3-chloropropane
- 3-(tert-Butyldimethylsiloxy)-1-chloropropane

The key structural features are the silyl ether, which is stable to many reagents but can be cleaved under specific acidic or fluoride-ion conditions, and the primary alkyl chloride, which is susceptible to SN2 reactions.

## Physicochemical Data

Property	Value	Reference
CAS Number	89031-82-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	208.80 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	198.3 ± 13.0 °C at 760 Torr (calculated)	<a href="#">[1]</a>
Density	0.905 ± 0.06 g/cm³ at 20 °C (calculated)	<a href="#">[1]</a>
Flash Point	62.8 ± 12.0 °C (calculated)	<a href="#">[1]</a>
Solubility	Very slightly soluble in water (0.16 g/L at 25 °C, calculated)	<a href="#">[1]</a>

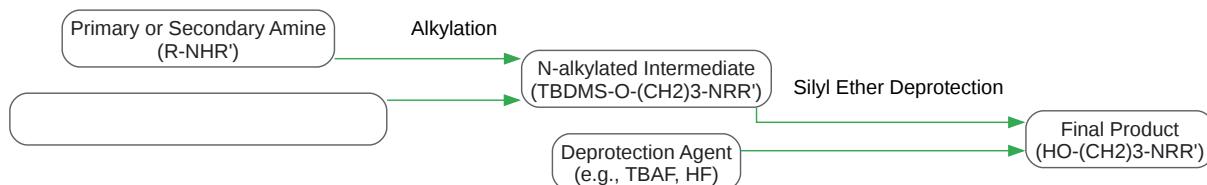
## Applications in Organic Synthesis

The primary application of **tert-Butyl(3-chloropropoxy)dimethylsilane** is as an alkylating agent to introduce a protected three-carbon chain. The TBDMS protecting group is widely used in pharmaceutical and fine chemical synthesis due to its stability and selective deprotection.

A common synthetic transformation involving this reagent is the alkylation of nucleophiles such as amines, alcohols, or thiols. This reaction introduces a linker that, upon deprotection of the silyl ether, reveals a primary alcohol functionality for further elaboration.

## Logical Workflow for a Representative Reaction

The following diagram illustrates a typical synthetic workflow where an amine is alkylated with **tert-Butyl(3-chloropropoxy)dimethylsilane**, followed by deprotection of the silyl ether to yield a hydroxypropyl-substituted amine.



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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)